

# 2-Hydroxy-6-nitrobenzaldehyde: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: **2-Hydroxy-6-nitrobenzaldehyde**

Cat. No.: **B090988**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **2-Hydroxy-6-nitrobenzaldehyde** (CAS No. 16855-08-6). It is intended to serve as a technical resource for laboratory personnel and professionals in drug development who may handle this compound. This guide consolidates available data on its properties, hazards, and safe handling procedures.

## Chemical and Physical Properties

**2-Hydroxy-6-nitrobenzaldehyde** is a substituted aromatic aldehyde. Its utility as a building block in the synthesis of Schiff bases and other complex molecules for medicinal chemistry and material science necessitates a thorough understanding of its physical and chemical characteristics.<sup>[1]</sup> Quantitative data for this compound is limited, and some reported values show discrepancies. The following table summarizes the available data.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> NO <sub>4</sub>	[2][3][4]
Molecular Weight	167.12 g/mol	[2][3][4]
Appearance	Light yellow to yellow solid	[5]
Melting Point	146–148°C (recrystallized product)	[1]
Boiling Point	294.9 ± 30.0 °C (Predicted)	[5]
Density	1.500 ± 0.06 g/cm <sup>3</sup> (Predicted)	[5]
pKa	6.57 ± 0.25 (Predicted)	[5]
Storage Temperature	2-8°C, under inert atmosphere (Nitrogen)	[2][4][5]

## Hazard Identification and Classification

There is conflicting information regarding the hazard classification of **2-Hydroxy-6-nitrobenzaldehyde**. A Safety Data Sheet from one supplier states it is "Not a hazardous substance or mixture"[2]. However, several other chemical suppliers classify the compound as hazardous.[3] For safety purposes, it is prudent to adhere to the more cautious classification.

The compound is classified with the GHS07 pictogram (exclamation mark) and a "Warning" signal word.

Hazard Statements:

- H302: Harmful if swallowed.[3]
- H312: Harmful in contact with skin.[3]
- H332: Harmful if inhaled.[3]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]

- P264: Wash skin thoroughly after handling.[3]
- P270: Do not eat, drink or smoke when using this product.[3]
- P271: Use only outdoors or in a well-ventilated area.[3]
- P280: Wear protective gloves/ eye protection/ face protection.[3]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [3]
- P330: Rinse mouth.[3]
- P363: Wash contaminated clothing before reuse.[3]
- P501: Dispose of contents/container to an approved waste disposal plant.[3]

## Toxicological Information

Specific toxicological data, such as LD50 or LC50 values, for **2-Hydroxy-6-nitrobenzaldehyde** are not readily available. However, data from structurally related isomers can provide an indication of potential toxicity. Aromatic nitro compounds, as a class, can cause adverse health effects.[6]

Isomer/Related Compound	CAS No.	Toxicity Data
2-Nitrobenzaldehyde	552-89-6	LD50 Oral - Mouse - 600 mg/kg
3-Nitrobenzaldehyde	99-61-6	LD50 Oral - Rat - 1,075 mg/kg
2-Hydroxy-5-nitrobenzaldehyde	97-51-8	Acute Toxicity, Oral (Category 4)

Disclaimer: This data is for related compounds and should be used for guidance only. The toxicological properties of **2-Hydroxy-6-nitrobenzaldehyde** have not been fully investigated.

## Experimental Protocol: Example Synthesis

**2-Hydroxy-6-nitrobenzaldehyde** can be synthesized via the Reimer-Tiemann reaction. The following is a generalized protocol based on a published abstract for the formylation of m-nitrophenol.[\[7\]](#)

Objective: To synthesize 6-nitrososalicylaldehyde (**2-Hydroxy-6-nitrobenzaldehyde**) from m-nitrophenol.

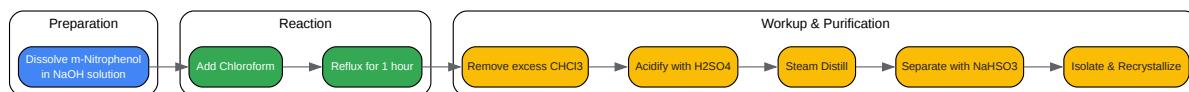
### Materials:

- m-Nitrophenol (5 g)
- Sodium hydroxide (6.5 g)
- Deionized water (35 mL)
- Chloroform (7 mL)
- Dilute Sulfuric Acid
- Sodium bisulfite solution
- Steam distillation apparatus
- Reflux condenser and heating mantle
- Standard laboratory glassware

### Methodology:

- Preparation of Sodium Phenoxide Solution: In a round-bottom flask, dissolve 5 g of m-nitrophenol in 35 mL of water containing 6.5 g of sodium hydroxide.

- Reimer-Tiemann Reaction: Add 7 mL of chloroform to the solution. Fit the flask with a reflux condenser and heat the mixture on a water bath for 1 hour.
- Workup - Removal of Excess Chloroform: After reflux, remove the excess chloroform from the reaction mixture.
- Acidification and Steam Distillation: Acidify the residue with dilute sulfuric acid. Perform steam distillation on the acidified mixture. A mixture of unreacted m-nitrophenol and the product, 6-nitrosalicylaldehyde, will co-distill.
- Separation of Product: The distillate contains both the starting material and the product. These can be separated by extraction with a sodium bisulfite ( $\text{NaHSO}_3$ ) solution, which forms a water-soluble adduct with the aldehyde.
- Isolation and Purification: Regeneration of the aldehyde from the bisulfite adduct, followed by purification techniques such as recrystallization, will yield the final product.



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**Caption:** Workflow for the synthesis of **2-Hydroxy-6-nitrobenzaldehyde**.

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Engineering Controls:

- Work in a well-ventilated area.[2] For procedures that may generate dust or aerosols, use a chemical fume hood.[2]
- Ensure a safety shower and eyewash station are readily accessible.[2]

**Personal Protective Equipment (PPE):**

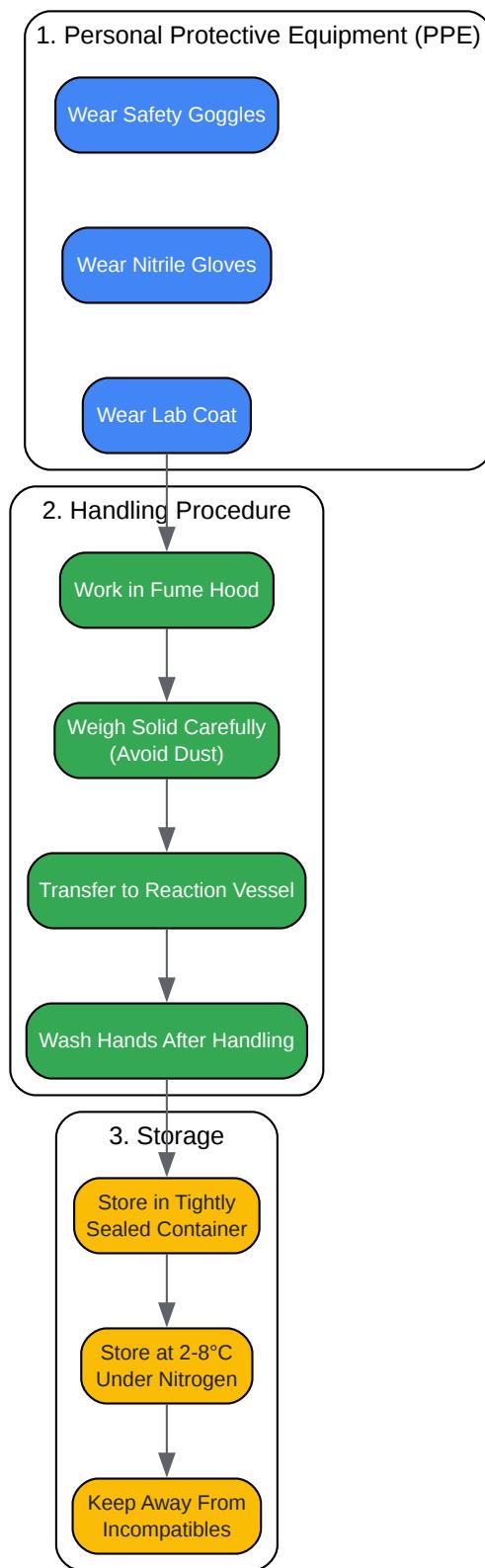
- Eye/Face Protection: Wear chemical safety goggles with side-shields.[2]
- Skin Protection: Wear impervious protective gloves and a lab coat.[2] Nitrile gloves are suitable for handling many organic substances.
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a suitable respirator (e.g., N95 dust mask).

**Handling Practices:**

- Avoid contact with skin, eyes, and clothing.[2]
- Avoid inhalation of dust.[2]
- Do not eat, drink, or smoke in areas where the chemical is handled.[8]
- Wash hands thoroughly after handling.[8]

**Storage:**

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[2]
- Recommended storage temperature is 2-8°C under a nitrogen atmosphere.[2][4]
- Keep away from incompatible materials such as strong acids, alkalis, and strong oxidizing or reducing agents.[2][6]
- Store away from heat and sources of ignition.[2]



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**Caption:** General workflow for handling **2-Hydroxy-6-nitrobenzaldehyde**.

# Emergency Procedures

## First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
- Skin Contact: Remove contaminated clothing and shoes. Rinse skin thoroughly with large amounts of water and soap.[2][8] If irritation occurs, get medical advice.[8]
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen or artificial respiration. Seek medical attention.[2]
- Ingestion: Do NOT induce vomiting. Wash out mouth with water. Call a physician or poison control center immediately.[2]

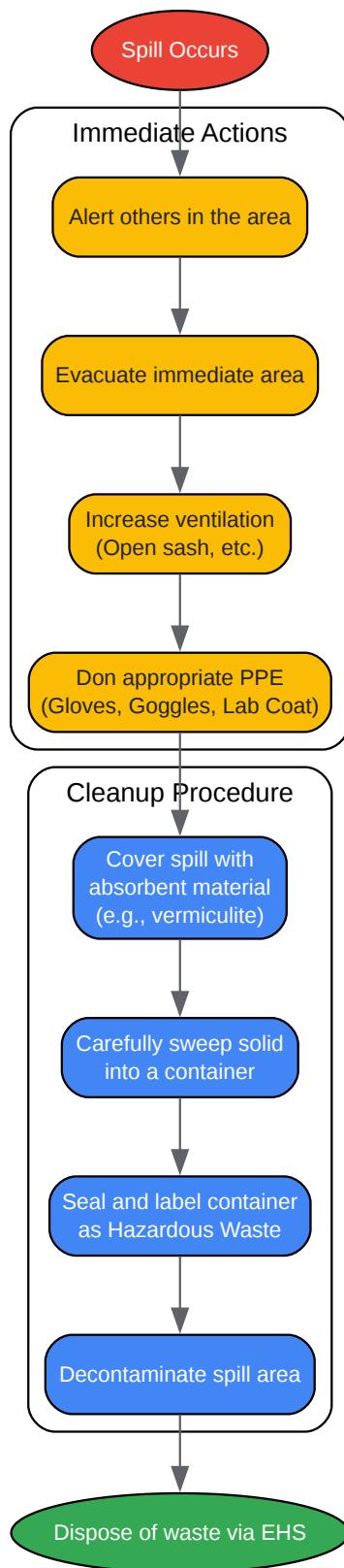
## Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[2][9]
- Specific Hazards: The compound is combustible.[9] During a fire, it may decompose and emit toxic fumes, including carbon oxides and nitrogen oxides (NOx).[2][9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[2][9]

## Accidental Release Measures (Spills):

- Personal Precautions: Evacuate personnel to a safe area. Wear full personal protective equipment (see Section 5). Ensure adequate ventilation. Avoid breathing dust and prevent contact with skin and eyes.[2][9]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or watercourses.[2][9]

- Containment and Cleanup: Sweep up the solid material, avoiding dust generation. Collect the spilled material and place it in a suitable, closed, and labeled container for disposal.[\[2\]](#)  
Decontaminate the spill area with a suitable solvent (e.g., alcohol) followed by soap and water.



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**Caption:** Emergency response workflow for a solid chemical spill.

## Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations. Contact a licensed professional waste disposal service to dispose of this material. Do not allow the chemical to enter drains or the environment. Contaminated packaging should be treated as the product itself.[3]

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